

1-Bromonaphthalene-d7 molecular weight and formula

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Compound of Interest

Compound Name: 1-Bromonaphthalene-d7

Cat. No.: B562227

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In-Depth Technical Guide to 1-Bromonaphthalene-d7

This technical guide provides a comprehensive overview of **1-Bromonaphthalene-d7**, a deuterated analog of 1-Bromonaphthalene. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize isotopically labeled compounds. This document details the molecule's fundamental properties, experimental applications, and synthesis methodologies.

Core Molecular Data

1-Bromonaphthalene-d7 is a synthetic compound where seven hydrogen atoms on the naphthalene ring are substituted with deuterium. This isotopic labeling makes it a valuable tool in various analytical and research applications.

Property	Value	Citations
Molecular Formula	C ₁₀ D ₇ Br	[1][2][3]
Molecular Weight	214.11 g/mol	[1][2][3][4][5]
CAS Number	37621-57-1	[1][2][3][4][5]
Appearance	Colorless to light yellow liquid	[5]
Refractive Index (non-deuterated)	1.656-1.659	[6]

Experimental Protocols

The unique isotopic signature of **1-Bromonaphthalene-d7** allows for its use in a variety of experimental contexts, primarily as a tracer and an internal standard in analytical chemistry.

Synthesis of 1-Bromonaphthalene-d7

A common method for the synthesis of **1-Bromonaphthalene-d7** is through the bromination of deuterated naphthalene.[4]

Materials:

- Deuterated naphthalene (Naphthalene-d8)
- Bromine (Br₂)
- A suitable catalyst (e.g., iron(III) bromide)
- An inert solvent (e.g., carbon tetrachloride)

Procedure:

- Dissolve deuterated naphthalene in the inert solvent within a reaction vessel.
- Add the catalyst to the solution.

- Slowly add bromine to the reaction mixture at a controlled temperature, typically around room temperature.
- Stir the mixture for a specified period to allow the reaction to proceed to completion.
- After the reaction, quench any remaining bromine.
- Wash the resulting solution to remove impurities.
- Purify the product, **1-Bromonaphthalene-d7**, using techniques such as distillation or chromatography.

Application in Mass Spectrometry-Based Metabolic Studies

1-Bromonaphthalene-d7 is frequently used as an internal standard or a tracer in pharmacokinetic and metabolic studies to monitor the fate of naphthalene-based compounds.

[4]

Objective: To quantify the parent drug and its metabolites in a biological sample.

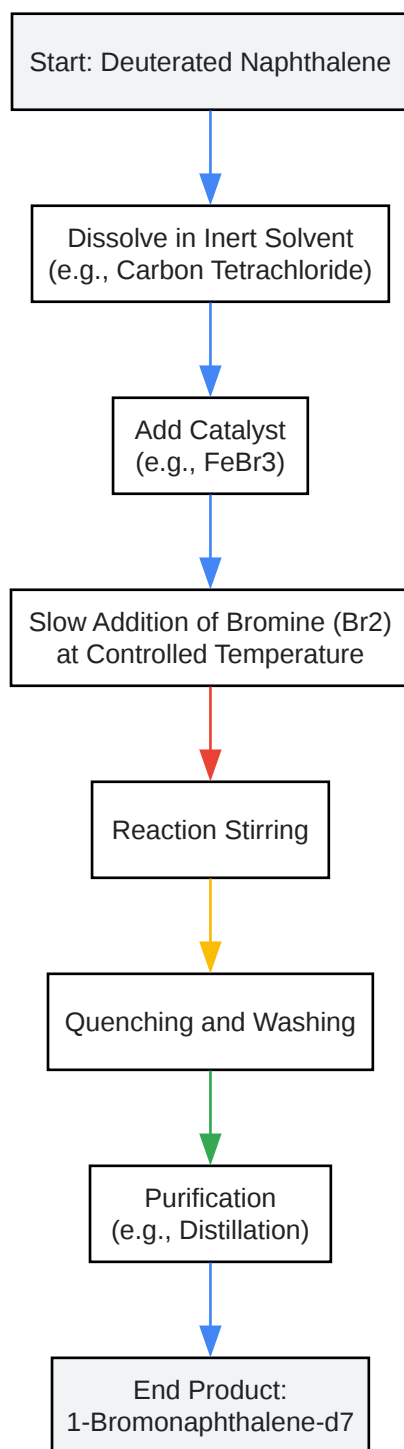
Procedure:

- A known amount of **1-Bromonaphthalene-d7** is spiked into the biological samples (e.g., plasma, urine) as an internal standard.
- The samples are then processed to extract the analytes of interest (the drug and its metabolites).
- The extracted samples are analyzed using Liquid Chromatography-Mass Spectrometry (LC-MS).
- The mass spectrometer is set to monitor the specific mass-to-charge ratios (m/z) of the non-deuterated drug, its expected metabolites, and **1-Bromonaphthalene-d7**.
- The distinct mass of the deuterated standard allows it to be clearly distinguished from the non-deuterated parent compound and its metabolites.

- By comparing the peak areas of the analytes to the peak area of the known concentration of the internal standard, precise quantification can be achieved.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis of **1-Bromonaphthalene-d7**.



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Caption: Synthesis workflow for **1-Bromonaphthalene-d7**.

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